

Strategic Sourcing & Technical Profile: 3-(Chloromethyl)-4-nitropyridine

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Compound of Interest

Compound Name: 3-(Chloromethyl)-4-nitropyridine

CAS No.: 1060809-83-7

Cat. No.: B14140020

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Part 1: Technical Identity & The "Regio-Trap" The Critical Distinction

Before contacting suppliers, you must validate the exact regiochemistry. There is a high risk of purchasing the wrong isomer due to similar naming conventions in catalog databases.

Feature	Target Compound	Common False Positive 1	Common False Positive 2
Name	3-(Chloromethyl)-4-nitropyridine	2-(Chloromethyl)-4-nitropyridine	3-(Chloromethyl)pyridine HCl
Structure	Pyridine ring, 3-CH ₂ Cl, 4-NO ₂	Pyridine ring, 2-CH ₂ Cl, 4-NO ₂	Pyridine ring, 3-CH ₂ Cl, No NO ₂
CAS	1060809-83-7	312321-71-4	6959-48-4
Availability	Rare / Custom Synthesis	Occasional Stock	Commodity (High Availability)
Reactivity	High (Benzylic-like chloride + e ⁻ withdrawing NO ₂)	High	Moderate

Chemical Causality: Why is it scarce?

The scarcity of "research grade" **3-(Chloromethyl)-4-nitropyridine** is driven by two factors:

- **Synthetic Difficulty:** The nitro group at position 4 strongly deactivates the pyridine ring, making direct chloromethylation (e.g., Friedel-Crafts type) difficult and requiring harsh conditions that often degrade the molecule.
- **Inherent Instability:** The combination of a chloromethyl group (electrophile) and a nitro group (electron-withdrawing) creates a "hot" alkylating agent. The free base is prone to:
 - **Self-Alkylation (Polymerization):** Intermolecular attack between the pyridine nitrogen and the chloromethyl group.
 - **Hydrolysis:** Rapid conversion to the alcohol (3-hydroxymethyl-4-nitropyridine) upon exposure to atmospheric moisture.

Part 2: Market Analysis, Suppliers & Price Sourcing Strategy

This compound is rarely a "shelf" item. It is typically a Tier 3 product (Make-on-Demand).

Estimated Price Range (Research Grade >95%):

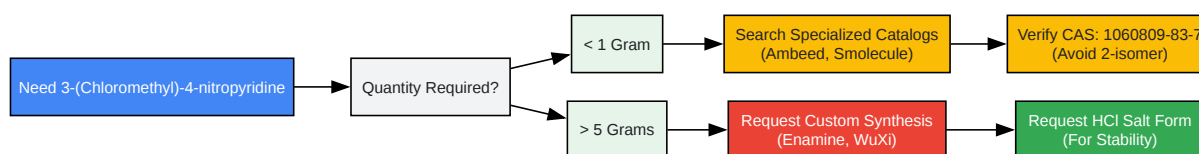
- 100 mg - 250 mg: \$150 - \$350 USD (High variance due to custom synthesis batches).
- 1 gram: \$600 - \$1,200 USD.
- Lead Time: Often 2-4 weeks (if synthesis is required).

Validated Supplier List

Note: Inventory fluctuates daily. These vendors have historically listed CAS 1060809-83-7.

- Specialized Building Block Vendors (Primary Targets):
 - Ambeed: Often lists specific heterocyclic isomers.
 - Smolecule: Aggregator that frequently tracks "make-on-demand" inventory.
 - AchemBlock: Known for pyridine derivatives.^{[1][2]}
- Custom Synthesis Houses (If Catalog Fails):
 - Enamine / WuXi AppTec: If you require >5g, do not buy from a catalog. Request a custom synthesis quote. The purity will be higher, and you can request the Hydrochloride Salt form, which is significantly more stable.

Sourcing Decision Logic



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Caption: Decision tree for sourcing based on scale and stability requirements.

Part 3: Quality Assurance & Self-Validating Protocols

Because this compound is unstable, "Research Grade" on the label does not guarantee purity upon arrival. You must validate it immediately.

The "Arrival Protocol"

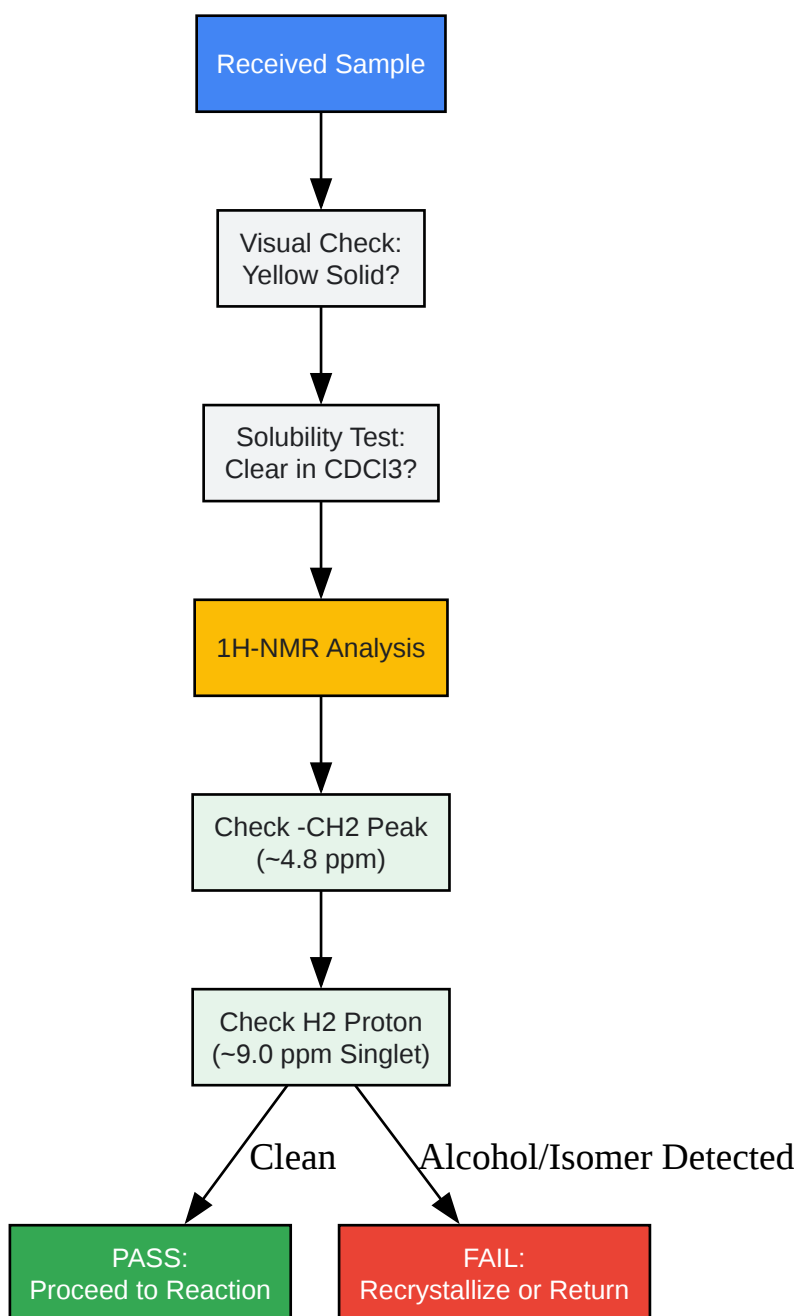
- Visual Inspection: The compound should be a pale yellow to yellow solid. Darkening (orange/brown) indicates decomposition (N-oxide formation or polymerization).
- Solubility Check: Dissolve a small amount in dry CDCl_3 or DMSO-d_6 . Turbidity suggests hydrolysis (the alcohol byproduct is less soluble in chloroform).

H-NMR Validation (The Fingerprint)

Use this logic to confirm you have the 3-isomer and not the 2-isomer.

- **3-(Chloromethyl)-4-nitropyridine (Target):**
 - Look for the singlet of the $-\text{CH}_2\text{Cl}$ group.
 - Key Diagnostic: The proton at position 2 (between the ring Nitrogen and the Chloromethyl group) will be a singlet (or fine doublet) significantly downfield ($\sim 9.0 - 9.2$ ppm) due to the inductive effect of the adjacent Nitrogen and the Nitro group.
- Impurity Markers:
 - ~ 4.8 ppm (Singlet): Intact Chloromethyl ($-\text{CH}_2\text{Cl}$).
 - ~ 4.6 ppm (Singlet): Hydroxymethyl impurity ($-\text{CH}_2\text{OH}$) – Sign of degradation.
 - ~ 2.4 ppm: Methyl group (Unreacted 3-methyl-4-nitropyridine precursor).

QC Workflow Diagram



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Caption: Step-by-step Quality Control workflow to validate regio-isomer and purity.

Part 4: Handling & Safety (E-E-A-T)

Stability Management

- Storage: -20°C, under Argon/Nitrogen.

- Hygroscopicity: High. Store in a desiccator.
- Recommendation: If you are not using the entire bottle immediately, aliquot the material inside a glovebox to prevent repeated freeze-thaw cycles in humid air.

Safety Hazards

- Lachrymator/Sensitizer: Alkyl chlorides are potent alkylating agents. They can sensitize skin and respiratory tracts.
- Explosion Risk: Nitro-pyridines can be energetic.[3] Avoid heating the neat solid above 100°C.
- Neutralization: Quench spills with dilute ammonia or 10% NaOH to convert the alkyl chloride to the less toxic alcohol (though still handle with care).

References

- PubChem. (n.d.).[4][5] Compound Summary: **3-(Chloromethyl)-4-nitropyridine**. [1][6] National Library of Medicine. Retrieved from [\[Link\]](#)

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Sources

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- 2. Organic Syntheses Procedure [\[orgsyn.org\]](#)
- 3. [researchgate.net \[researchgate.net\]](#)
- 4. 2-(Chloromethyl)-3-methyl-4-nitropyridine | C7H7ClN2O2 | CID 16095904 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
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- [6. Keyword Search \[ambeed.com\]](#)
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